

Personal protective equipment for handling Bis(2-methoxyethyl) phthalate

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Compound of Interest

Compound Name: Bis(2-methoxyethyl) phthalate

Cat. No.: B032753

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Essential Safety & Handling Guide: Bis(2-methoxyethyl) phthalate

This guide provides immediate, essential safety protocols and logistical plans for the handling and disposal of **Bis(2-methoxyethyl) phthalate** (DMEP) to ensure the safety of researchers, scientists, and drug development professionals.

Immediate Safety Information: Hazard Overview

Bis(2-methoxyethyl) phthalate is classified as a hazardous chemical. It is a Category 1B Reproductive Toxin, with hazard statements indicating it may damage the unborn child and is suspected of damaging fertility.[1] The substance is also known to be a skin and eye irritant.[2][3] All personnel must obtain special instructions and read all safety precautions before handling this chemical.[1][2][4]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure. The following equipment must be used at all times when handling **Bis(2-methoxyethyl) phthalate**.

- Eye and Face Protection:
 - Wear chemical safety goggles that conform to OSHA's 29 CFR 1910.133 or European Standard EN166.[1]

- For tasks with a higher risk of splashing, a face shield should be worn in addition to safety goggles.[\[5\]](#)
- Skin and Body Protection:
 - Gloves: Wear chemical-resistant gloves at all times. While specific permeation data for **Bis(2-methoxyethyl) phthalate** is not readily available, data for similar phthalates suggests that Butyl rubber or Nitrile gloves are effective. However, it is crucial to consult the glove manufacturer's specific chemical resistance data. Contaminated gloves should be removed and replaced immediately.
 - Protective Clothing: A lab coat or chemical-resistant apron is required. For larger quantities or tasks with a high risk of splash, chemical-resistant coveralls should be worn.
 - Footwear: Closed-toe shoes are mandatory. For significant spill risks, chemical-resistant, steel-toe boots are recommended.
- Respiratory Protection:
 - All handling of **Bis(2-methoxyethyl) phthalate** that may generate aerosols or vapors must be conducted in a certified chemical fume hood to ensure adequate ventilation.[\[6\]](#)
 - If a risk assessment determines that air-purifying respirators are necessary, a NIOSH/MSHA-approved respirator with appropriate cartridges (e.g., type ABEK) must be used.[\[7\]](#)

Chemical Safety Data

The following table summarizes key quantitative data for **Bis(2-methoxyethyl) phthalate**.

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₈ O ₆	[2][7]
Molar Mass	282.29 g/mol	[2][8]
Appearance	Colorless to pale yellow, oily liquid	[1][6]
Boiling Point	340 °C / 644 °F	[1]
Melting Point	-40 °C / -40 °F	[1]
Density	1.17 g/cm ³	[1]
Flash Point	185 °C / 365 °F	[1]
Water Solubility	8500 mg/L (at 25°C)	[6][8]

Glove Compatibility (Based on related Phthalates) Note: This data is for similar chemicals. Always consult the manufacturer's data for your specific gloves.

Glove Material	Rating (General Phthalates)
Butyl Rubber	Very Good to Excellent
Nitrile Rubber	Good to Very Good
Neoprene	Fair to Good
Natural Rubber (Latex)	Poor to Fair

Operational Plan: Handling Protocol

Adherence to a strict, step-by-step operational plan is critical for minimizing risk.

1. Preparation and Pre-Handling:

- Read Safety Data Sheet (SDS): Thoroughly read and understand the SDS for **Bis(2-methoxyethyl) phthalate** before beginning any work.[1]
- Designate Work Area: All work must be performed inside a certified chemical fume hood.

- Assemble Materials: Ensure all necessary equipment (glassware, reagents, etc.) and safety equipment (spill kit, fire extinguisher) are readily accessible.
- Don PPE: Put on all required PPE as detailed above before entering the designated handling area.

2. Handling the Chemical:

- Avoid Contact: Use appropriate lab equipment (e.g., spatulas, pipettes) to handle the chemical. Avoid all direct physical contact.
- Portioning: When transferring or weighing, do so carefully to avoid generating aerosols or splashes.
- Container Management: Keep all containers of **Bis(2-methoxyethyl) phthalate** tightly closed when not in use.[\[6\]](#)

3. Post-Handling and Cleanup:

- Decontamination: Clean the work area within the fume hood thoroughly with an appropriate solvent and then soap and water.
- Remove PPE: Remove PPE in the correct order to avoid cross-contamination. Start with gloves, followed by lab coat or apron, and finally eye protection. Wash hands thoroughly with soap and water immediately after removing PPE.
- Storage: Store **Bis(2-methoxyethyl) phthalate** in a tightly closed, properly labeled container in a cool, dry, and well-ventilated area.[\[6\]](#) The storage area should be locked and secured.[\[1\]](#)
[\[2\]](#)

Disposal Plan

All waste containing **Bis(2-methoxyethyl) phthalate** must be treated as hazardous waste.

1. Waste Segregation and Collection:

- Dedicated Waste Container: Use a dedicated, properly labeled hazardous waste container that is compatible with the chemical.
- No Mixing: Do not mix **Bis(2-methoxyethyl) phthalate** waste with other waste streams.[\[6\]](#)
- Container Labeling: The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name: "**Bis(2-methoxyethyl) phthalate**".

2. Container Rinsing:

- Triple Rinse: Empty containers that held the chemical must be triple-rinsed with a suitable solvent.
- Collect Rinsate: The first rinse (and subsequent rinses if required by local regulations) must be collected and disposed of as hazardous waste.

3. Final Disposal:

- Seal Container: Once the waste container is full, seal it tightly.
- Arrange Pickup: Arrange for waste pickup through your institution's Environmental Health and Safety (EHS) office.
- Regulatory Compliance: All disposal must be carried out in accordance with local, state, and federal regulations at an approved waste disposal plant.[1][6]

Workflow for Safe Handling of Bis(2-methoxyethyl) phthalate



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Caption: Workflow for handling **Bis(2-methoxyethyl) phthalate**.

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